

Optimal Nourseothricin Concentration for Selecting Yeast Transformants: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Nourseothricin (sulfate)*

Cat. No.: *B8103473*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Nourseothricin (NTC), an aminoglycoside antibiotic, is a powerful selection agent for genetically modified yeast. It functions by inhibiting protein synthesis, leading to cell death in non-resistant strains.^{[1][2]} The resistance gene, typically *nat1* or *sat1*, encodes for Nourseothricin N-acetyltransferase, which detoxifies the antibiotic by acetylation. This document provides detailed application notes and protocols for determining and utilizing the optimal Nourseothricin concentration for the selection of transformed yeast cells.

Data Presentation: Recommended Nourseothricin Concentrations

The effective concentration of Nourseothricin for selecting yeast transformants is species- and strain-dependent. The following tables summarize recommended starting concentrations based on published data. It is crucial to perform a kill curve analysis to determine the optimal concentration for your specific yeast strain and experimental conditions.

Table 1: Recommended Nourseothricin Concentrations for Common Yeast Species

Yeast Species	Recommended Selection Concentration (µg/mL)	Minimum Inhibitory Concentration (MIC) (µg/mL)
<i>Saccharomyces cerevisiae</i>	50 - 200[3]	25[3][4]
<i>Pichia pastoris</i>	50 - 200[3]	50-100[3][4]
<i>Schizosaccharomyces pombe</i>	90 - 100[3]	40[3][4]
<i>Candida albicans</i>	200 - 450[3]	200[3][4]
<i>Kluyveromyces lactis</i>	50 - 100[3]	50[4]

Table 2: Nourseothricin Concentration Ranges for Other Yeast and Fungi

Organism	Recommended Selection Concentration (µg/mL)
<i>Ashbya gossypii</i>	50 - 200[3]
<i>Candida glabrata</i>	100 - 200[3]
<i>Hansenula polymorpha</i>	100[3][4]
<i>Ustilago maydis</i>	75 - 150[3]

Experimental Protocols

Protocol 1: Preparation of Nourseothricin Stock Solution

A concentrated stock solution is essential for accurate and convenient addition of Nourseothricin to culture media.

Materials:

- Nourseothricin sulfate powder
- Sterile, deionized water
- Sterile 0.22 µm syringe filter

- Sterile microcentrifuge tubes or vials

Procedure:

- To prepare a 100 mg/mL or 200 mg/mL stock solution, weigh the appropriate amount of Nourseothricin sulfate powder.[\[1\]\[5\]](#)
- Dissolve the powder in sterile, deionized water. For example, to make a 200 mg/mL solution, dissolve 2 g of Nourseothricin in 10 mL of sterile water.[\[1\]\[5\]](#)
- Ensure the powder is completely dissolved by gentle vortexing.
- Sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile container.[\[1\]\[5\]](#)
- Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C . The stock solution is stable for at least one year at this temperature.[\[1\]\[5\]](#) For short-term storage, the solution can be kept at 4°C for up to 4 weeks.

Caption: Workflow for preparing a sterile Nourseothricin stock solution.

Protocol 2: Determining Optimal Nourseothricin Concentration via Kill Curve

A kill curve is a dose-response experiment to determine the minimum antibiotic concentration required to kill all non-transformed yeast cells within a specific timeframe.[\[6\]\[7\]](#)

Materials:

- Yeast strain of interest (non-transformed)
- Appropriate liquid yeast growth medium (e.g., YPD, SD)
- Nourseothricin stock solution
- Sterile 96-well plate or culture tubes

- Incubator with shaking capabilities
- Spectrophotometer or plate reader

Procedure:

- Inoculate a starter culture of the non-transformed yeast strain and grow overnight in the appropriate medium.
- The next day, dilute the overnight culture to a starting OD600 of approximately 0.1 in fresh medium.
- Prepare a series of Nourseothricin concentrations in the growth medium. A typical range to test for yeast is 0, 25, 50, 75, 100, 150, 200, and 250 $\mu\text{g/mL}$.
- Dispense the cell suspension into a 96-well plate or culture tubes, with each well/tube containing a different Nourseothricin concentration. Include a no-antibiotic control.
- Incubate the cultures at the optimal growth temperature for the yeast strain with shaking.
- Monitor the growth of the cultures over time (e.g., 24, 48, and 72 hours) by measuring the OD600.
- The optimal concentration for selection is the lowest concentration of Nourseothricin that completely inhibits the growth of the non-transformed yeast cells.

Caption: Experimental workflow for determining the optimal Nourseothricin concentration.

Protocol 3: Selection of Yeast Transformants

This protocol outlines the general steps for selecting transformed yeast cells using Nourseothricin. The specific transformation protocol (e.g., lithium acetate, electroporation) should be followed prior to this selection procedure.

Materials:

- Yeast transformation mixture

- Yeast extract-peptone-dextrose (YPD) agar plates
- Nourseothricin stock solution
- Sterile spreader or glass beads

Procedure:

- Following your chosen yeast transformation protocol, allow the cells to recover in a non-selective liquid medium if required by the protocol.
- Prepare YPD agar plates containing the predetermined optimal concentration of Nourseothricin. Add the sterile Nourseothricin stock solution to the molten agar after it has cooled to approximately 50-55°C, just before pouring the plates.
- Plate the transformation mixture onto the Nourseothricin-containing YPD plates.
- Incubate the plates at the appropriate temperature for your yeast strain for 2-5 days, or until colonies appear.
- Only yeast cells that have successfully integrated the Nourseothricin resistance gene should grow into colonies.
- To confirm successful transformation, pick individual colonies and streak them onto fresh Nourseothricin-containing plates and perform further molecular analysis (e.g., PCR, sequencing).

Caption: Workflow for the selection of Nourseothricin-resistant yeast transformants.

Mechanism of Action

Nourseothricin inhibits protein synthesis by causing misreading of the mRNA template during translation.^{[1][2]} This leads to the production of non-functional proteins, which accumulate in the cell and ultimately result in cell death.

Caption: Simplified diagram of Nourseothricin's mechanism of action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. goldbio.com \[goldbio.com\]](#)
- [2. goldbio.com \[goldbio.com\]](#)
- [3. jenabioscience.com \[jenabioscience.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. zellbio.eu \[zellbio.eu\]](#)
- [6. Determining Antibiotic Killing Curve for Stable Cell Line Generation Protocol - Creative Biogene \[creative-biogene.com\]](#)
- [7. bpsbioscience.com \[bpsbioscience.com\]](#)
- To cite this document: BenchChem. [Optimal Nourseothricin Concentration for Selecting Yeast Transformants: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8103473/docs#optimal-nourseothricin-concentration-for-selecting-yeast-transformants-application-notes-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)